Standard Operating Procedure: Handling and Disposal of R-75317

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Compound of Interest

Compound Name:	*R-75317*
CAS No.:	*115406-25-2*
Cat. No.:	*B1678727*

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This document provides essential safety and logistical information for the handling and disposal of the chemical compound **R-75317**. The following procedures are designed to ensure the safety of all laboratory personnel and to minimize environmental impact. All researchers, scientists, and drug development professionals must familiarize themselves with this document before commencing any work with **R-75317**.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is critical when handling **R-75317**. The following table summarizes the minimum required PPE. Specifications may need to be adjusted based on the specific experimental conditions and a risk assessment for each procedure.

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PPE Category	Specification	Standard
Hand Protection	Nitrile gloves, minimum thickness 0.2mm	ASTM D6319
Eye Protection	Chemical splash goggles	ANSI Z87.1
Body Protection	Chemical-resistant laboratory coat	
Respiratory	Use in a certified chemical fume hood is mandatory.	ASHRAE 110

Handling and Storage

2.1. General Handling

- Engineering Controls: All work with **R-75317** must be conducted in a certified chemical fume hood with a minimum face velocity of 100 feet per minute (fpm).
- Decontamination: All surfaces and equipment that come into contact with **R-75317** must be decontaminated with a 70% ethanol solution followed by a suitable laboratory detergent.
- Spill Management: In the event of a spill, immediately evacuate the area and refer to the spill response workflow diagram below.

2.2. Storage

- Conditions: Store **R-75317** in a cool, dry, and well-ventilated area, away from incompatible materials.
- Container: Keep the container tightly sealed and clearly labeled with the chemical name, hazard warnings, and date of receipt.

Disposal Plan

All waste containing **R-75317** must be treated as hazardous waste.

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- Solid Waste: Contaminated solid waste, including gloves, bench paper, and pipette tips, must be collected in a designated, labeled hazardous waste container.
- Liquid Waste: All liquid waste containing **R-75317** must be collected in a sealed, labeled, and chemical-resistant hazardous waste container.
- Disposal Vendor: All hazardous waste must be disposed of through an approved hazardous waste management vendor. Do not dispose of **R-75317** down the drain.

Experimental Workflow and Spill Response

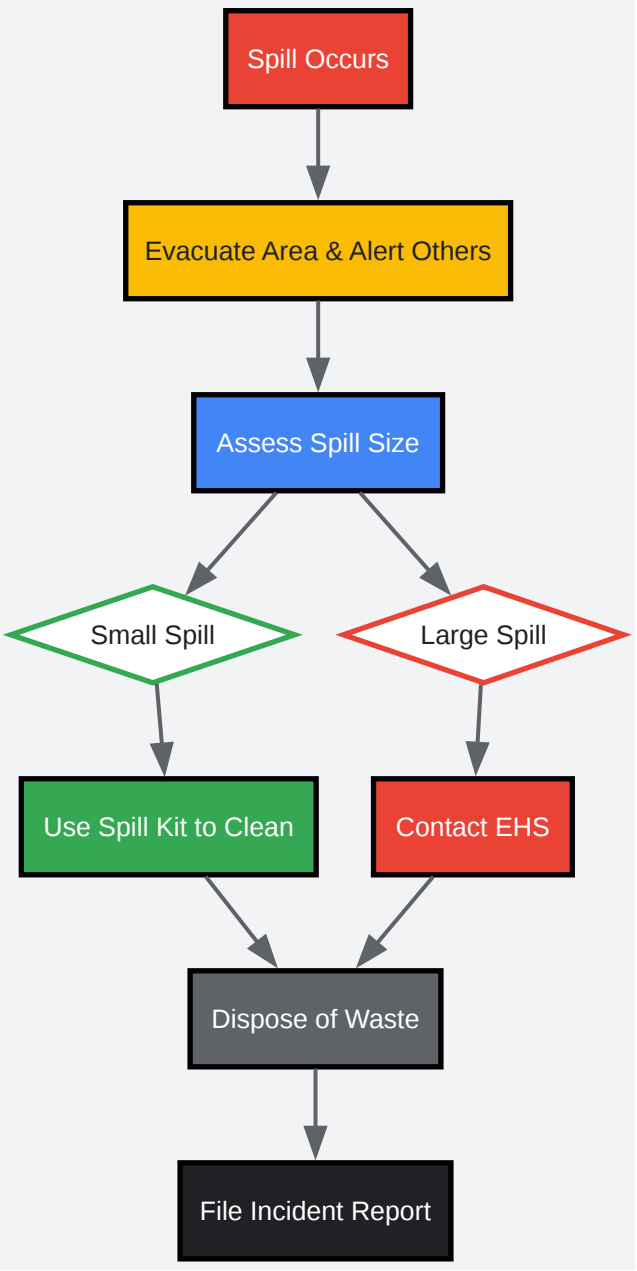
The following diagrams illustrate the standard experimental workflow for handling **R-75317** and the required procedure for responding to a spill.



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Caption: Standard Experimental Workflow for **R-75317**.

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Caption: **R-75317** Spill Response Plan.

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